

# Chemical Profile and Properties of 1-Ethoxyhexane

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## Compound Focus: 1-Ethoxyhexane

CAS No.: 5756-43-4

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**1-Ethoxyhexane**, also known as ethyl hexyl ether, is an aliphatic alkyl ether with the molecular formula  $C_8H_{18}O$  [1] [2]. Its structure consists of a linear hexyl chain (C6) connected by an oxygen atom to an ethyl group (C2) [1].

The table below summarizes its key physical properties:

Property	Value / Description	Reference
Molecular Formula	$C_8H_{18}O$	[1] [2]
Molecular Weight	130.23 g/mol	[1] [2]
Structure	$CH_3-CH_2-CH_2-CH_2-CH_2-CH_2-O-CH_2-CH_3$ (CCCCCOCC)	[1]
Boiling Point	135.5 °C (at 760 mmHg)	[1]
Melting Point	≈ -94 °C (estimated)	[1]
Density	0.772 - 0.78 g/cm <sup>3</sup>	[1]
Refractive Index	1.404	[1]
Solubility in Water	Relatively insoluble (low)	[1]

## Comparison with Other Alkyl Ethers

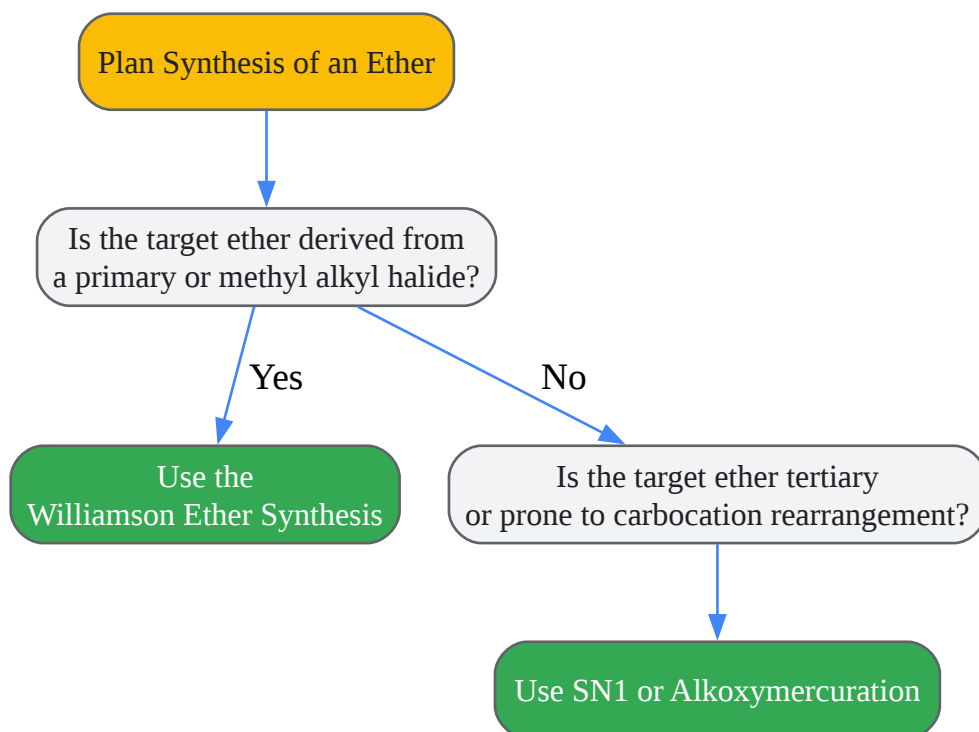
The following table places **1-Ethoxyhexane** in context with other common alkyl ethers and similar compounds. The data shows how its properties fit within expected trends, such as increasing boiling point with molecular weight.

Compound Name	Type / Structure	Molecular Formula	Molar Mass (g/mol)	Boiling Point (°C)	Key Characteristics
<b>1-Ethoxyhexane</b>	Aliphatic Ether (C-O-C)	C <sub>8</sub> H <sub>18</sub> O	130.23	135.5	Low water solubility; polar characteristics due to oxygen atom [1].
<b>Dimethyl Ether</b>	Aliphatic Ether (C-O-C)	C <sub>2</sub> H <sub>6</sub> O	46.07	-23.0	No intermolecular hydrogen bonding [3].
<b>Diethyl Ether</b>	Aliphatic Ether (C-O-C)	C <sub>4</sub> H <sub>10</sub> O	74.12	34.4	Common solvent; low boiling point; no intermolecular hydrogen bonding [3].
<b>1-Hexanol</b>	Alcohol (C-OH)	C <sub>6</sub> H <sub>14</sub> O	102.17	157[a]	Similar chain length to 1-Ethoxyhexane but can form hydrogen bonds, leading to a higher boiling point [1].
<b>1-Butanol</b>	Alcohol (C-OH)	C <sub>4</sub> H <sub>10</sub> O	74.12	117	Isomeric with diethyl ether; much higher boiling point due to hydrogen bonding [3].

*Note: [a] The boiling point for 1-Hexanol is from general chemical knowledge and is included for a more complete trend analysis.*

## Synthesis and Experimental Protocols

For researchers, the synthesis of ethers like **1-Ethoxyhexane** is typically achieved through one of two primary methods. The workflow below outlines the decision path for choosing the appropriate synthetic route.



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## Primary Protocol: Williamson Ether Synthesis

The Williamson Ether Synthesis is the most versatile and common method for forming ethers, particularly effective for primary and methyl alkyl halides [4].

- **Mechanism:** It proceeds via an SN<sub>2</sub> (bimolecular nucleophilic substitution) mechanism. An alkoxide ion (RO<sup>-</sup>) acts as a nucleophile and attacks the carbon of an alkyl halide (R'-X), resulting in the formation of an ether (R-O-R') and a halide ion (X<sup>-</sup>) [4].
- **Key Consideration:** This reaction works best with **primary alkyl halides**. Tertiary alkyl halides will predominantly undergo elimination (E<sub>2</sub>) to form alkenes instead of substitution [4].
- **Experimental Workflow:**
  - **Generate the alkoxide:** Deprotonate the parent alcohol (e.g., 1-Hexanol for **1-Ethoxyhexane**) with a strong base like sodium hydride (NaH) in an anhydrous solvent like tetrahydrofuran (THF) [4].

- **Add the alkyl halide:** Introduce the primary alkyl halide (e.g., Bromoethane) to the alkoxide solution [4].
- **Stir and react:** The reaction mixture is stirred at a controlled temperature (often room temperature or reflux) under an inert atmosphere (e.g., Nitrogen or Argon) to prevent hydrolysis [4].
- **Work-up and purification:** After completion, the mixture is typically quenched with water. The organic product is extracted with an organic solvent (e.g., diethyl ether), dried over anhydrous magnesium sulfate ( $MgSO_4$ ), and purified by distillation [4].

## Alternative Protocol: SN1 and Alkoxymercuration

For synthesizing tertiary ethers where the Williamson method fails, alternative strategies are necessary [5].

- **SN1 Route:** A tertiary alkyl halide is dissolved in an alcohol solvent. The leaving group dissociates to form a stable tertiary carbocation, which is then trapped by the nucleophilic alcohol solvent. This method is susceptible to **carbocation rearrangements** [5].
- **Alkoxymercuration-Demercuration:** This two-step method adds an alcohol across an alkene without rearrangement [5].
  - **Alkoxymercuration:** An alkene is treated with mercury(II) acetate [ $Hg(OAc)_2$ ] in the target alcohol solvent. A "mercurinium ion" intermediate is formed, which is attacked by the alcohol at the more substituted carbon [5].
  - **Demercuration:** The mercury-containing group is replaced with a hydrogen atom using sodium borohydride ( $NaBH_4$ ) [5].

## Applications and Handling

**1-Ethoxyhexane** is classified as a non-ionic surfactant due to its polar oxygen bridge and non-polar alkyl chains, giving it emulsifying and dispersing capabilities [1]. Its structure provides a balance between hydrophilicity and hydrophobicity [1].

**Important Safety Note:** Like many alkyl ethers, **1-Ethoxyhexane** likely has a propensity to form explosive peroxides when stored in the presence of air or oxygen [6] [3]. Always test for peroxides before distillation or concentration, and adhere to safe storage protocols, such as using stabilizers and dating bottles [6].

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## References

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